

Application Notes: Immunohistochemical Analysis of FGFR1 in Tumor Tissues

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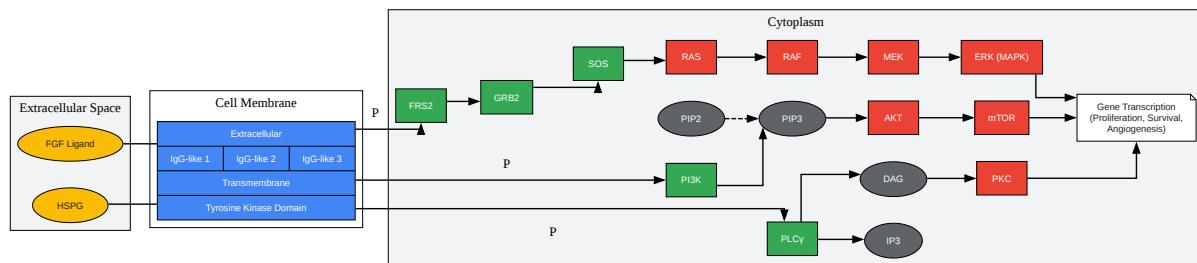
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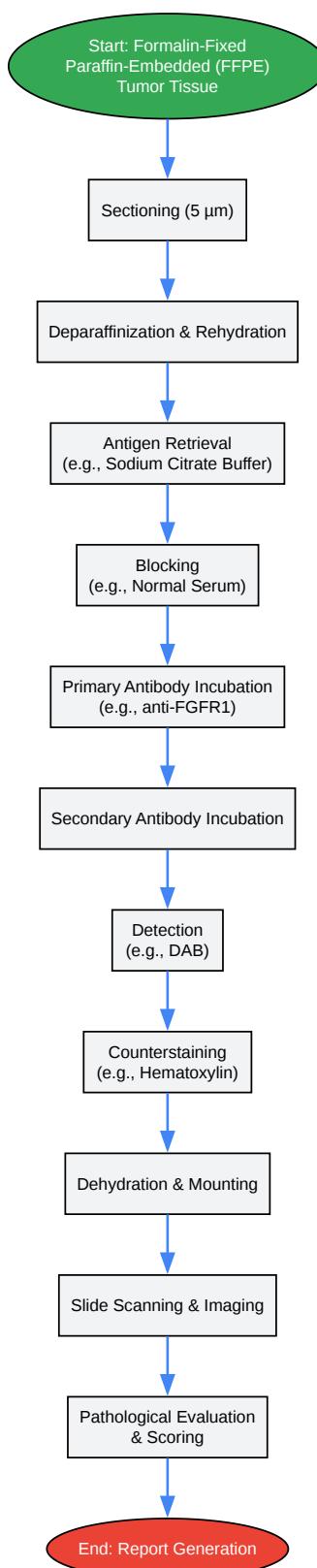
Introduction

Fibroblast Growth Factor Receptor 1 (FGFR1) is a receptor tyrosine kinase that plays a crucial role in cell proliferation, differentiation, and survival.^[1] Dysregulation of the FGFR1 signaling pathway, often through gene amplification, is implicated in the pathogenesis of various cancers, including breast, lung, and colorectal cancer.^{[2][3][4]} Immunohistochemistry (IHC) is a widely used technique to assess FGFR1 protein expression in tumor samples, providing valuable insights for both prognostic and therapeutic purposes.^{[5][6]} These application notes provide a detailed protocol for FGFR1 IHC, summarize key quantitative findings from various studies, and illustrate the associated signaling pathway and experimental workflow.

FGFR1 Signaling Pathway

Activation of FGFR1 by its fibroblast growth factor (FGF) ligands initiates a cascade of downstream signaling events. Upon ligand binding, FGFR1 dimerizes and undergoes autophosphorylation of its intracellular tyrosine kinase domains.^{[1][7]} This leads to the recruitment of docking proteins and the activation of major signaling pathways, including the RAS-MAPK and PI3K-AKT pathways, which are critical for cell survival and proliferation.^{[8][9]}



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